Technical Guide: Fmoc-Tyr(3,5-Dichloro)-OH Solubility & SPPS Handling

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Compound of Interest

Compound Name:	*Fmoc-Tyr(3,5-Dichloro)-OH*
Cat. No.:	*B12509593*

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Executive Summary

Fmoc-Tyr(3,5-Dichloro)-OH (Fmoc-3,5-dichloro-L-tyrosine) is a specialized non-proteinogenic amino acid derivative utilized in Solid-Phase Peptide Synthesis (SPPS) to introduce halogenated tyrosine residues. These residues are critical for modulating peptide lipophilicity, membrane permeability, and receptor binding affinity.

Unlike native Tyrosine, the 3,5-dichloro modification significantly alters the electronic properties of the phenolic side chain, lowering its pKa and reducing nucleophilicity. This guide provides authoritative solubility data, handling protocols, and mechanistic insights to ensure high-efficiency coupling without side reactions.

Part 1: Physicochemical Profile

The introduction of two chlorine atoms at the ortho positions of the tyrosine phenol ring creates a sterically crowded and electron-deficient environment. This structural change dictates its solubility and reactivity profile.

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Parameter	Data
Chemical Name	N-alpha-(9-Fluorenylmethoxycarbonyl)-3,5-dichloro-L-tyrosine
CAS Number	1391508-43-2
Molecular Weight	472.32 g/mol
Appearance	White to off-white crystalline powder
Side Chain pKa	~6.7 – 7.0 (vs. ~10.0 for native Tyr)
Side Chain Protection	Typically Unprotected (Free Phenol)
Storage	+2°C to +8°C, Desiccated

> *Critical Insight: The pKa shift from ~10 to ~7 means the phenolic hydroxyl is significantly more acidic. While native Tyrosine requires tert-butyl (tBu) protection to prevent O-acylation, the electron-withdrawing chlorine atoms render the oxygen less nucleophilic, often allowing the use of the free phenol in SPPS. However, this acidity makes it susceptible to deprotonation by organic bases (e.g., DIPEA).*

Part 2: Solubility Data & Solvent Compatibility

Solubility is the primary bottleneck in SPPS. The following data synthesizes empirical observations and standard SPPS operating ranges.

Quantitative Solubility Limits

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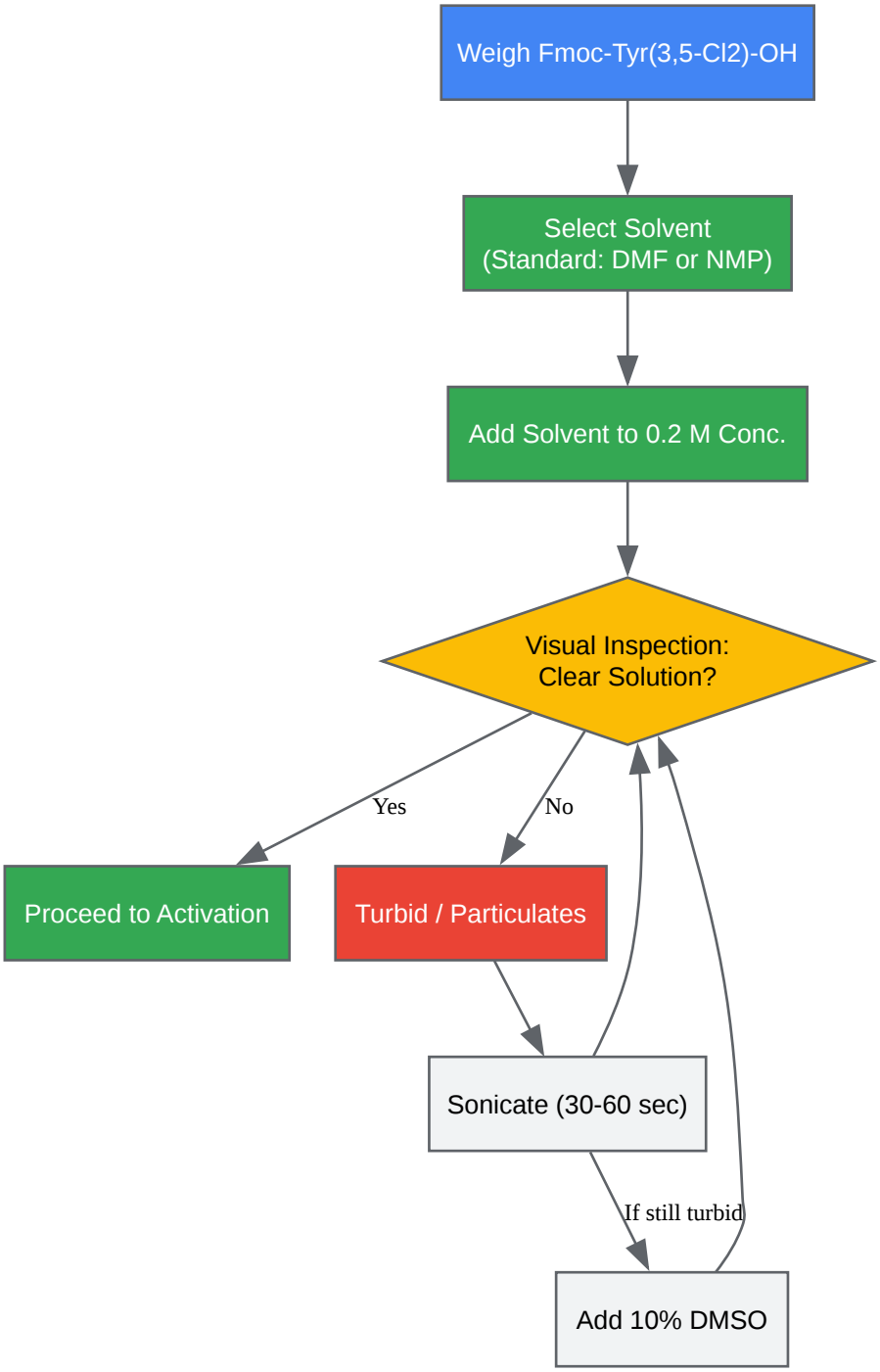
Solvent	Solubility Rating	Working Concentration (SPPS)	Saturation Limit (Est.)
DMF (N,N-Dimethylformamide)	Excellent	0.1 M – 0.5 M	> 200 mg/mL
NMP (N-Methyl-2-pyrrolidone)	Excellent	0.1 M – 0.5 M	> 200 mg/mL
DMSO (Dimethyl sulfoxide)	High	0.1 M – 0.6 M	~ 100 mg/mL (Ultrasonic)
DCM (Dichloromethane)	Moderate	< 0.1 M	Variable*
Water	Insoluble	N/A	< 0.1 mg/mL

*Note: DCM solubility is lower compared to DMF. While useful for activation, it is recommended to add DMF (20-50%) to maintain solubility during the coupling reaction.

Dissolution Protocol (Self-Validating System)

To ensure complete dissolution and prevent aggregation-induced deletion sequences, follow this logical workflow:

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Figure 1: Decision tree for ensuring complete dissolution of **Fmoc-Tyr(3,5-Dichloro)-OH** prior to coupling.

Part 3: Operational Protocol for SPPS

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Handling the Unprotected Side Chain

Because **Fmoc-Tyr(3,5-Dichloro)-OH** is often supplied with a free phenolic hydroxyl, users must exercise caution with base usage.

- Risk: High concentrations of base (DIPEA/NMM) can deprotonate the acidic phenol (pKa ~7), forming a phenoxide anion. This anion may precipitate or participate in slow side reactions.
- Solution: Use a "Base-Deficit" or Equimolar activation strategy.[1] Avoid large excesses of DIPEA during the dissolution step.

Coupling Methodology

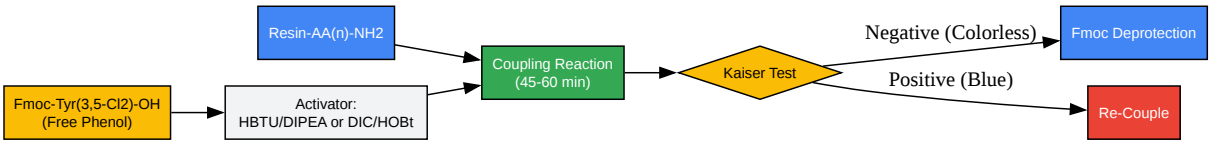
Recommended Reagents: DIC/HOBt (neutral conditions) or HBTU/DIPEA (controlled basicity).

Step-by-Step Protocol:

- Resin Preparation: Swell resin in DMF for 20 minutes.
- Activation (0.1 mmol scale):
  - Dissolve **Fmoc-Tyr(3,5-Dichloro)-OH** (5 eq, ~236 mg) in minimal DMF (2.5 mL).
  - Add HBTU (4.9 eq) or HATU (for difficult sequences).
  - Add DIPEA (10 eq) immediately before adding to the resin. Do not pre-incubate the activated ester with base for >2 minutes to prevent potential side reactions with the free phenol.
- Coupling: Shake at Room Temperature for 45–60 minutes.
- Monitoring: Perform a Kaiser test. If slightly positive, re-couple using fresh reagents.
- Capping: Standard acetic anhydride/pyridine capping is safe.

Workflow Visualization

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Figure 2: Coupling workflow emphasizing the integration of the halogenated amino acid.

Part 4: Troubleshooting & Optimization

Issue	Root Cause	Corrective Action
Precipitation on Base Addition	Formation of Phenoxide Salt	Reduce DIPEA concentration. Switch to DIC/HOBt (base-free activation).
Incomplete Coupling	Steric hindrance of Cl atoms	Use HATU/HOAt. Increase temperature to 50°C (microwave assisted).
Side Chain Acylation	Unprotected OH reacting	Highly unlikely due to Cl deactivation. If observed, use 20% Piperidine wash to reverse O-acylation before Fmoc removal.

References

- Merck Millipore (Novabiochem).Fmoc-Tyr-OH and Derivatives: Solubility and SPPS Protocols. Retrieved from .
- MedChemExpress.Fmoc-Tyr(3,5-I2)-OH Solubility Data. Retrieved from .
- Kitas, E. A., et al. (1991).Synthesis of Phosphotyrosine Peptides by Fmoc SPPS.[2] Helv. Chim. Acta, 74, 1314.

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- University of California, Irvine.Standard Practices for Fmoc-based Solid-Phase Peptide Synthesis. Retrieved from .
- PubChem.3,5-dichloro-L-tyrosine Physicochemical Properties. CID 439986.[3][4] Retrieved from .

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Sources

- 1. chempep.com [chempep.com]
- 2. Fmoc-Tyr-OH Novabiochem 92954-90-0 [sigmaaldrich.com]
- 3. 3,5-dichloro-L-tyrosine | C9H9Cl2NO3 | CID 439986 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3,5-dichloro-L-tyrosine | C9H9Cl2NO3 | CID 439986 - PubChem [pubchem.ncbi.nlm.nih.gov]
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